

# Perfluoropinacol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest		
Compound Name:	Perfluoropinacol	
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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in laboratory and drug development settings. **Perfluoropinacol** is an extremely hazardous substance, and all handling should be conducted with the utmost caution, adhering to all institutional and regulatory safety protocols. The information contained herein is based on available data and may not be exhaustive. A thorough risk assessment must be performed before any use of this compound.

### Introduction

**Perfluoropinacol** (also known as 1,1,1,4,4,4-hexafluoro-2,3-bis(trifluoromethyl)butane-2,3-diol) is a fluorinated diol with the chemical formula  $C_6F_{12}O_2$ .[1] Its unique structure, featuring two hydroxyl groups on a perfluorinated carbon backbone, imparts high thermal stability and chemical resistance.[1] These properties make it a valuable reagent in organic synthesis, particularly as a ligand in coordination chemistry and as a component in the development of electrolytes for batteries.[1] However, its exceptional reactivity and toxicity necessitate stringent safety and handling protocols. This guide provides an in-depth overview of the known hazards of **Perfluoropinacol** and detailed recommendations for its safe management in a research and development environment.

## **Hazard Identification and Toxicological Profile**







**Perfluoropinacol** is classified as a highly toxic substance with the potential for fatal dermal absorption.[1] Anecdotal evidence from historical research at DuPont suggests extreme dermal toxicity, with a single drop proving lethal to a guinea pig.[2] While comprehensive toxicological data for **Perfluoropinacol** is limited, the available information underscores the critical need for stringent protective measures to prevent any direct contact.

#### **GHS Hazard Statements:**

- H302: Harmful if swallowed.[1]
- H310: Fatal in contact with skin.[1]
- H332: Harmful if inhaled.[1]

#### Summary of Toxicological Data:

Due to the limited availability of quantitative toxicological data for **Perfluoropinacol**, the following table includes information on a related, non-fluorinated compound, Pinacol, to provide a general reference point. It is crucial to note that the fluorine atoms in **Perfluoropinacol** are expected to significantly alter its toxicological profile, likely increasing its toxicity.



Parameter	Perfluoropinacol	Pinacol (for reference)	Source
Acute Oral Toxicity	Harmful if swallowed (H302)	LD50 Oral - mouse - 3,380 mg/kg	[1][3]
Acute Dermal Toxicity	Fatal in contact with skin (H310)	Not available	[1]
Acute Inhalation Toxicity	Harmful if inhaled (H332)	May be harmful if inhaled. Causes respiratory tract irritation.	[1][3]
Skin Corrosion/Irritation	Causes skin irritation.	Causes skin irritation.	[3]
Eye Damage/Irritation	Causes serious eye irritation.	Causes eye irritation.	[3]
Carcinogenicity	No data available. Perfluorinated compounds are often persistent in the environment.[1]	Not classified as a carcinogen by IARC, ACGIH, NTP, or OSHA.	[3]

### Occupational Exposure Limits (OELs):

There are currently no established Occupational Exposure Limits (OELs), such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), for **Perfluoropinacol**. All work with this compound should be conducted under the principle of minimizing exposure to the lowest achievable level.

## **Physical and Chemical Properties**

Understanding the physical and chemical properties of **Perfluoropinacol** is essential for safe handling and storage.



Property	Value	Source
Chemical Formula	C <sub>6</sub> F <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	334.05 g/mol	
Appearance	Solid	
Melting Point	40 - 43 °C (104 - 109 °F)	[3]
Boiling Point	171 - 172 °C (340 - 342 °F)	[3]
Flash Point	77 °C (171 °F) - closed cup	[3]
Reactivity	Forms adducts with alcohols and ketones; undergoes reductive dimerization with sodium; reacts with sulfur tetrafluoride.[1] Stable under recommended storage conditions.	[3]
Incompatibilities	Strong oxidizing agents, strong acids.	[3]
Hazardous Decomposition Products	Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen fluoride.	[2][3]

# **Engineering Controls and Personal Protective Equipment (PPE)**

A multi-layered approach to protection, combining robust engineering controls with appropriate PPE, is mandatory when handling **Perfluoropinacol**.

## **Engineering Controls**

• Fume Hood: All manipulations of **Perfluoropinacol** must be performed in a certified chemical fume hood with a face velocity of at least 100 feet per minute. The fume hood



should be located in a designated area for highly toxic materials.

- Glove Box: For procedures involving larger quantities or with a higher risk of aerosol generation, the use of a glove box under an inert atmosphere is strongly recommended.
- Ventilation: The laboratory must be well-ventilated with a system that is regularly maintained and monitored.

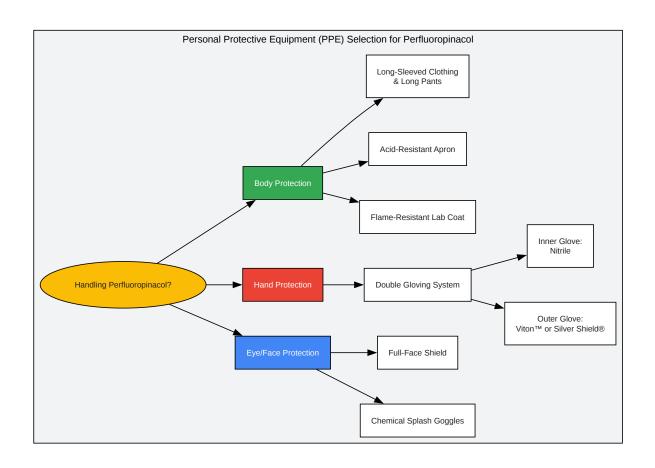
## **Personal Protective Equipment (PPE)**

Due to the extreme dermal toxicity of **Perfluoropinacol**, selection of appropriate PPE is critical.

- Hand Protection:
  - Glove Selection: No specific glove permeation data for **Perfluoropinacol** is readily available. Therefore, a conservative approach is necessary. It is recommended to use a double-gloving system. The outer glove should be a heavy-duty, chemical-resistant material such as Viton™ or a multi-layered laminate glove (e.g., Silver Shield®). The inner glove can be a standard nitrile laboratory glove.
  - Glove Inspection and Replacement: Gloves must be inspected for any signs of degradation or damage before each use. They should be changed immediately if contamination is suspected. After handling, gloves should be removed carefully to avoid skin contact and disposed of as hazardous waste.
- Eye and Face Protection: Chemical splash goggles and a full-face shield are mandatory.
- Skin and Body Protection: A flame-resistant lab coat, worn over long-sleeved clothing and long pants, is required. An acid-resistant apron should also be worn. All clothing worn in the laboratory should be removed before leaving the work area.
- Respiratory Protection: In situations where there is a risk of inhalation and engineering
  controls may not be sufficient, a NIOSH-approved respirator with appropriate cartridges for
  organic vapors and acid gases should be used. A comprehensive respiratory protection
  program, including fit testing, must be in place.

**PPE Selection Workflow** 





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Caption: Required PPE for handling **Perfluoropinacol**.

# Experimental Protocols: Safe Handling, Quenching, and Disposal



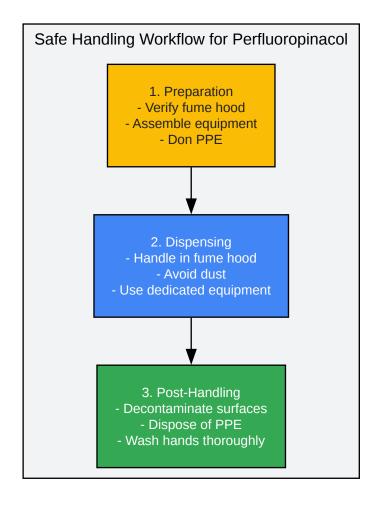
The following protocols are based on best practices for handling highly toxic and reactive chemicals. They must be adapted to the specific experimental conditions and performed only by trained personnel.

## **General Handling Procedure**

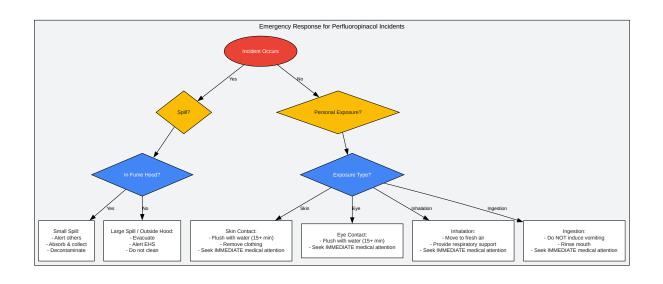
- Preparation:
  - Ensure the work area is clean and free of clutter.
  - Verify that the chemical fume hood is functioning correctly.
  - Assemble all necessary equipment and reagents before starting.
  - Have appropriate spill cleanup materials and emergency quenching agents readily available.
  - Don all required PPE.
- Dispensing:
  - Perfluoropinacol is a solid at room temperature. Handle as a powder in the fume hood.
     Avoid creating dust.
  - Use dedicated spatulas and glassware.
  - If a solution is required, add the solid slowly to the solvent in the reaction vessel.
- Post-Handling:
  - Decontaminate all surfaces and equipment that may have come into contact with Perfluoropinacol.
  - Carefully remove and dispose of PPE as hazardous waste.
  - Wash hands and arms thoroughly with soap and water after exiting the work area.

#### Safe Handling Workflow









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## References



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